

3-Propylphenol CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Propylphenol

Cat. No.: B1220475

[Get Quote](#)

Core Chemical Identifiers of 3-Propylphenol

For researchers, scientists, and professionals engaged in drug development, precise identification of chemical compounds is paramount. This document provides essential information regarding **3-Propylphenol**, a key organic building block.

Chemical Abstract Service (CAS) Number

The unique CAS Registry Number for **3-Propylphenol** is 621-27-2.^{[1][2][3][4][5][6][7]} This identifier is universally recognized and ensures unambiguous identification of the substance in literature, databases, and regulatory submissions.

Molecular Weight

The molecular weight of **3-Propylphenol** is a fundamental physical property crucial for stoichiometric calculations in chemical reactions and for analytical characterization.

Property	Value	Source
Molecular Weight	136.19 g/mol	^{[1][3][5][6]}
Molecular Weight (High Precision)	136.1910 g/mol	^[2]
Molecular Formula	C ₉ H ₁₂ O	^{[1][2][4][7][8]}

This data is foundational for any experimental work involving **3-Propylphenol**. The subsequent sections of this guide will delve into its physicochemical properties, synthesis, and applications, complete with detailed experimental protocols and pathway visualizations to support advanced research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Propylphenol AldrichCPR 621-27-2 [sigmaaldrich.com]
- 2. Phenol, 3-propyl- [webbook.nist.gov]
- 3. 3-Propylphenol, 98% (621-27-2) - 3-Propylphenol, 98% Manufacturer, Supplier, India, China | Otto Chemie Pvt Ltd [ottokemi.com]
- 4. 3-Propylphenol - Amerigo Scientific [amerigoscientific.com]
- 5. 3-Propylphenol | C₉H₁₂O | CID 69302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-N-PROPYLPHENOL | 621-27-2 [chemicalbook.com]
- 7. 3-n-Propylphenol, 98% | Fisher Scientific [fishersci.ca]
- 8. 3-Propylphenol - CAS - 621-27-7 | Axios Research [axios-research.com]
- To cite this document: BenchChem. [3-Propylphenol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220475#3-propylphenol-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com